

Desacetylcephalothin Sodium Reference Standard: An In-depth Technical Guide

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Compound of Interest

Compound Name: Desacetylcephalothin sodium

Cat. No.: B1670278

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Introduction

Desacetylcephalothin sodium is a key chemical entity in the field of pharmaceutical research and development, primarily recognized as the major metabolite of the first-generation cephalosporin antibiotic, Cephalothin. It is also a known impurity in the synthesis of certain cephalosporin derivatives, such as Cefalonium.^[1] As a reference standard,

Desacetylcephalothin sodium is crucial for the accurate identification, quantification, and quality control of Cephalothin and related compounds in pharmaceutical formulations and biological matrices. This technical guide provides a comprehensive overview of

Desacetylcephalothin sodium, including its chemical properties, analytical methodologies, and its role in metabolic and degradation pathways.

Chemical and Physical Properties

Desacetylcephalothin sodium is the sodium salt of desacetylcephalothin. Its fundamental chemical and physical characteristics are summarized in the table below, alongside those of its parent compound, Cephalothin sodium, for comparative analysis.

Property	Desacetylcephalothin Sodium	Cephalothin Sodium
Chemical Name	sodium (6R,7R)-3-(hydroxymethyl)-8-oxo-7-[(2-thiophen-2-ylacetyl)amino]-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylate[2]	sodium;(6R,7R)-3-(acetyloxymethyl)-8-oxo-7-[(2-thiophen-2-ylacetyl)amino]-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylate[3]
CAS Number	5547-29-5[2]	58-71-9[3]
Molecular Formula	C ₁₄ H ₁₃ N ₂ NaO ₅ S ₂ [2]	C ₁₆ H ₁₅ N ₂ NaO ₆ S ₂ [3]
Molecular Weight	376.4 g/mol [2]	418.42 g/mol [3]
Exact Mass	376.01635815 Da[2]	418.0269 Da
Appearance	White to off-white crystalline powder	White to off-white, crystalline powder
Solubility	Freely soluble in water	Freely soluble in water, insoluble in most organic solvents

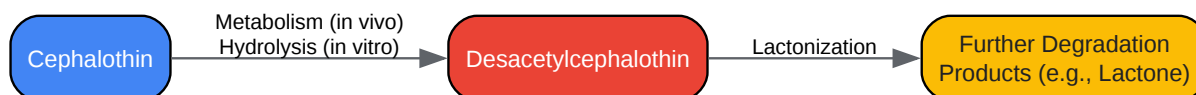
Role as a Reference Standard

A reference standard is a highly purified compound used as a measurement benchmark in analytical chemistry. **Desacetylcephalothin sodium** serves as a critical reference standard for:

- **Impurity Profiling:** To identify and quantify Desacetylcephalothin as an impurity in Cephalothin bulk drug and finished products.
- **Pharmacokinetic Studies:** To accurately measure the concentration of the desacetyl metabolite in biological fluids (e.g., serum, cerebrospinal fluid) to understand the absorption, distribution, metabolism, and excretion of Cephalothin.[1]
- **Stability Indicating Assays:** To monitor the degradation of Cephalothin under various stress conditions (e.g., pH, temperature, light), where Desacetylcephalothin is a primary degradation product.

Metabolic and Degradation Pathway of Cephalothin

Cephalothin is metabolized in the body, primarily through hydrolysis of the acetoxy group at the C-3 position to form Desacetylcephalothin. This biotransformation results in a compound with reduced antibacterial activity.[1] Similarly, under certain chemical conditions, particularly in aqueous solutions, Cephalothin can degrade to Desacetylcephalothin.



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Metabolic Pathway of Cephalothin to Desacetylcephalothin.

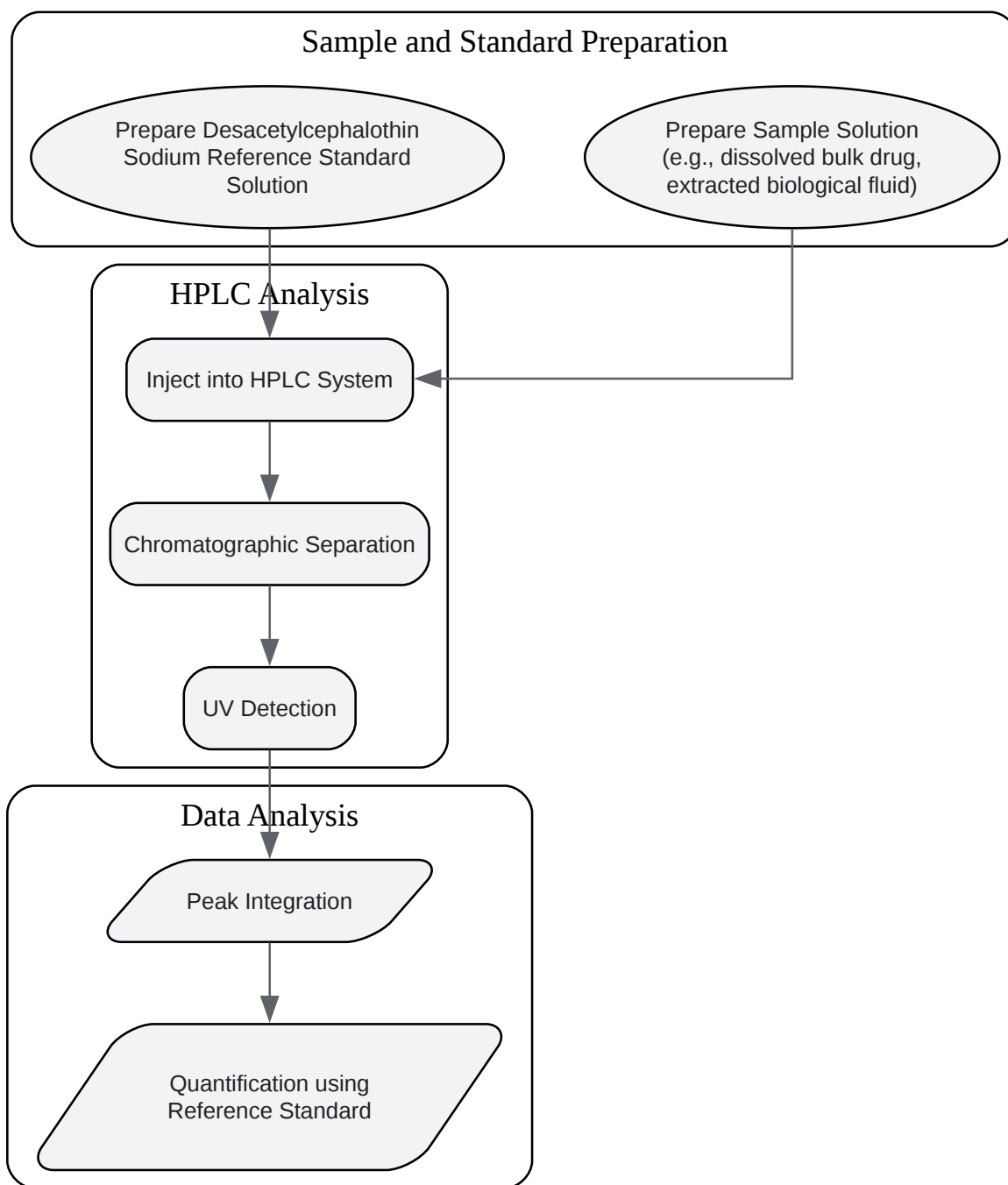
Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Quantification

HPLC is a robust and widely used technique for the separation and quantification of **Desacetylcephalothin sodium** and Cephalothin sodium.

Principle: The method separates compounds based on their differential partitioning between a stationary phase (e.g., C18 column) and a mobile phase. The separated compounds are then detected by a UV detector at a specific wavelength.

Experimental Workflow:



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General Workflow for HPLC Analysis of Desacetylcephalothin.

Detailed Methodologies:

Several HPLC methods have been reported for the analysis of Cephalothin and its related substances, including Desacetylcephalothin. Below are representative experimental conditions.

Method 1: Isocratic RP-HPLC

Parameter	Condition
Stationary Phase	Zorbax Eclipse Plus C18 (150 x 4.6 mm, 5 µm) [4]
Mobile Phase	Water with 0.7% glacial acetic acid and ethanol (70:30 v/v)[4]
Flow Rate	1.0 mL/min
Detection Wavelength	237 nm[4]
Temperature	25°C[4]
Injection Volume	20 µL
Retention Time (Cephalothin)	Approximately 4.20 minutes[4]

Method 2: Gradient RP-HPLC for Stability-Indicating Assay

Parameter	Condition
Stationary Phase	Agilent Eclipse XDB-Phenyl (250 mm × 4.6 mm, 5 µm)
Mobile Phase	Gradient mixture of: A: Aqueous ammonium phosphate buffer (pH 4.5) B: Acetonitrile
Flow Rate	1.0 mL/min
Detection Wavelength	238 nm

Sample Preparation (for Bulk Drug Analysis):

- Accurately weigh a suitable amount of the Cephalothin sodium bulk drug.

- Dissolve in the mobile phase to achieve a known concentration (e.g., 100 µg/mL).
- Filter the solution through a 0.45 µm membrane filter prior to injection.

Reference Standard Preparation:

- Accurately weigh a known amount of **Desacetylcephalothin sodium** reference standard.
- Dissolve in the mobile phase to prepare a stock solution.
- Prepare a series of working standard solutions by diluting the stock solution to known concentrations to generate a calibration curve.

Mass Spectrometry (MS) Analysis

Mass spectrometry is a powerful analytical technique used for determining the mass-to-charge ratio (m/z) of ions, which allows for the confirmation of molecular weight and elucidation of molecular structure.

Principle: The sample is ionized, and the resulting ions are separated based on their m/z ratio and detected. Fragmentation analysis (MS/MS) can be performed to obtain structural information.

Expected Fragmentation:

While specific experimental MS data for **Desacetylcephalothin sodium** is not readily available in the public domain, general fragmentation patterns for cephalosporins involve cleavage of the β -lactam ring and the amide side chain.

Nuclear Magnetic Resonance (NMR) Spectroscopy Analysis

NMR spectroscopy is an indispensable tool for the structural elucidation of organic molecules.

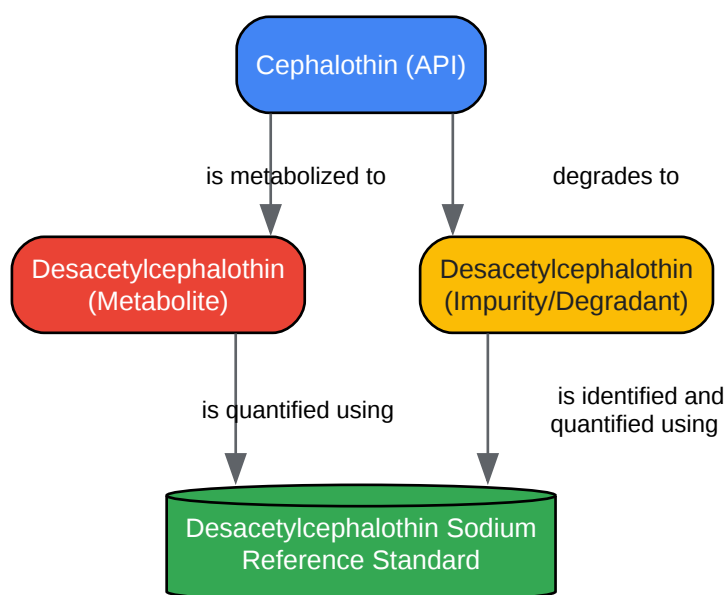
Principle: The magnetic properties of atomic nuclei are measured when they are in a magnetic field. The resulting spectrum provides detailed information about the chemical environment of each atom in the molecule.

Expected Spectral Features:

A ^1H NMR spectrum of **Desacetylcephalothin sodium** would be expected to show characteristic signals for the protons on the thiophene ring, the methylene group of the acetyl side chain, the protons on the β -lactam and dihydrothiazine rings, and the hydroxymethyl group. A ^{13}C NMR spectrum would similarly provide signals for each unique carbon atom. ^{23}Na NMR could be used to study the sodium ion's environment.

Logical Relationship as a Reference Standard

The utility of **Desacetylcephalothin sodium** as a reference standard is based on its direct chemical relationship to the active pharmaceutical ingredient (API), Cephalothin.



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Logical Relationship of **Desacetylcephalothin Sodium** Reference Standard.

Conclusion

The **Desacetylcephalothin sodium** reference standard is an essential tool for the pharmaceutical industry. Its use in analytical testing ensures the quality, safety, and efficacy of Cephalothin-based drug products. This guide has provided a comprehensive overview of its properties, analytical methodologies, and its significance in drug development. For routine analysis, a validated HPLC-UV method is typically sufficient for quantification. For structural

confirmation and in-depth impurity characterization, mass spectrometry and NMR spectroscopy are invaluable techniques. Researchers and scientists are encouraged to use this guide as a foundational resource for their work with **Desacetylcephalothin sodium** and related cephalosporins.

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References

- 1. A study of cephalothin and desacetylcephalothin in cerebrospinal fluid in therapy for experimental pneumococcal meningitis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Desacetylcephalothin sodium | C₁₄H₁₃N₂NaO₅S₂ | CID 23695995 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Cephalothin Sodium | CAS 58-71-9 | LGC Standards [lgcstandards.com]
- 4. researchgate.net [researchgate.net]
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